

# Leniolisib Technical Support Center: Stability, Storage, and Experimental Guidance

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## Compound of Interest

Compound Name: *Leniolisib*

Cat. No.: *B608518*

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Leniolisib** for long-term experiments. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your research.

## Leniolisib Storage and Stability

Proper storage and handling of **Leniolisib** are critical for maintaining its efficacy and ensuring reproducible experimental outcomes. The following tables summarize the recommended storage conditions and solubility data.

Table 1: **Leniolisib** Long-Term Storage Conditions

Condition	Temperature	Humidity	Additional Notes
Solid Form (As dispensed)	20°C to 25°C (68°F to 77°F)	Controlled	Excursions permitted between 15°C to 30°C (59°F to 86°F). Do not refrigerate. Store in the original container. <a href="#">[1]</a>
Stock Solutions (General)	-20°C or -80°C	N/A	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[2]</a> The long-term stability of stock solutions has not been publicly detailed; preparing fresh solutions is recommended for maximal efficacy.

Table 2: **Leniolisib** Solubility for In Vitro Experiments

Solvent/Formulation System	Achievable Concentration
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.5 mg/mL (5.55 mM) <a href="#">[2]</a>
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.55 mM) <a href="#">[2]</a>
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (5.55 mM) <a href="#">[2]</a>
General Aqueous Solubility	<1 mg/mL <a href="#">[3]</a>

## Experimental Protocols & Signalling Pathway

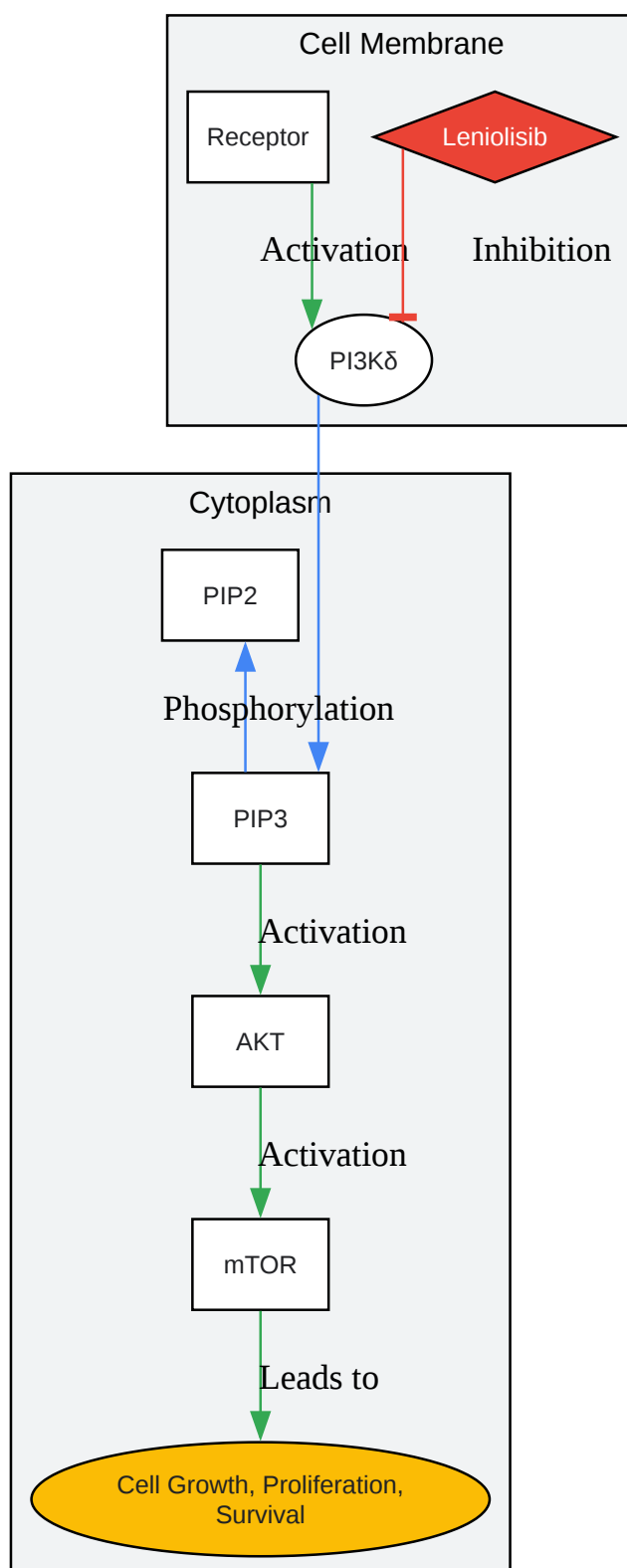
### Methodology for Preparing a **Leniolisib** Formulation

To achieve a working solution of **Leniolisib**, for example in a formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, the following sequential mixing process is advised:

- Start by dissolving **Leniolisib** in DMSO to create a concentrated stock solution.
- To prepare a 1 mL working solution, take the required volume of the DMSO stock and add it to the PEG300, ensuring the mixture is homogenous.
- Next, add the Tween-80 to the DMSO/PEG300 mixture and mix thoroughly.
- Finally, add the saline to reach the final volume of 1 mL and mix until a clear solution is obtained.<sup>[2]</sup>

## Leniolisib and the PI3K $\delta$ Signaling Pathway

**Leniolisib** is a selective inhibitor of the phosphoinositide 3-kinase delta (PI3K $\delta$ ) enzyme.<sup>[4][5]</sup> In certain immune disorders, such as Activated PI3K $\delta$  Syndrome (APDS), this pathway is overactive.<sup>[6][7]</sup> **Leniolisib** works by blocking the activity of PI3K $\delta$ , which in turn modulates downstream signaling through the AKT/mTOR pathway.<sup>[8][9]</sup> This inhibition helps to normalize immune cell function.<sup>[4]</sup>



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